

# handling and storage of light-sensitive 4-tert-Butylaniline

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## Compound of Interest

Compound Name: 4-tert-Butylaniline

Cat. No.: B146146

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## Technical Support Center: 4-tert-Butylaniline

This technical support center provides researchers, scientists, and drug development professionals with essential information for the safe and effective handling and storage of light-sensitive **4-tert-Butylaniline**.

## Frequently Asked Questions (FAQs)

Q1: What is **4-tert-Butylaniline** and what are its common applications?

A1: **4-tert-Butylaniline** is an organic compound, appearing as a colorless to pale yellow liquid, belonging to the aniline family.<sup>[1]</sup> It serves as a crucial intermediate in the synthesis of a variety of products, including dyes, pharmaceuticals, and agrochemicals.<sup>[2][3]</sup>

Q2: What are the primary hazards associated with **4-tert-Butylaniline**?

A2: **4-tert-Butylaniline** is classified as harmful if swallowed, in contact with skin, or if inhaled.<sup>[3]</sup> It can cause skin and eye irritation.<sup>[3]</sup> It is essential to handle this chemical with appropriate personal protective equipment (PPE) in a well-ventilated area or under a chemical fume hood.<sup>[3]</sup>

Q3: Why is **4-tert-Butylaniline** considered light-sensitive?

A3: **4-tert-Butylaniline** is susceptible to degradation upon exposure to light. This can lead to discoloration of the product and the formation of impurities, which may affect experimental

outcomes. Therefore, it is crucial to store it in light-resistant containers.

Q4: What are the optimal storage conditions for **4-tert-Butylaniline**?

A4: To ensure its stability, **4-tert-Butylaniline** should be stored in a cool, dry, and well-ventilated area, away from incompatible substances such as strong oxidizing agents and acids.  
[4] The container should be tightly sealed and protected from light.[4]

Q5: How can I assess the purity of my **4-tert-Butylaniline** sample?

A5: The purity of **4-tert-Butylaniline** can be effectively determined using analytical techniques such as High-Performance Liquid Chromatography (HPLC).[5][6] Quantitative Nuclear Magnetic Resonance (qNMR) spectroscopy is another powerful method for purity assessment.  
[7][8]

## Troubleshooting Guide

| Problem                                                           | Possible Cause                                           | Recommended Solution                                                                                                                                                                                                                                                                  |
|-------------------------------------------------------------------|----------------------------------------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Discoloration of 4-tert-Butylaniline (yellowing or darkening)     | Exposure to light and/or air (oxidation).                | Store the chemical in an amber or opaque, tightly sealed container. Purging the container with an inert gas like nitrogen or argon before sealing can also help prevent oxidation. For ongoing experiments, protect the sample from light by wrapping the container in aluminum foil. |
| Inconsistent experimental results                                 | Degradation of the reagent due to improper storage.      | Verify the purity of the 4-tert-Butylaniline sample using HPLC or NMR. If degradation is confirmed, use a fresh, properly stored batch for subsequent experiments. Always use a fresh sample for critical applications.                                                               |
| Presence of unexpected peaks in analytical data (e.g., HPLC, NMR) | Formation of degradation byproducts.                     | Review storage and handling procedures to identify potential sources of contamination or degradation. If photodegradation is suspected, analyze a sample that has been intentionally exposed to light to identify potential degradation products.                                     |
| Poor solubility                                                   | The compound may have partially polymerized or degraded. | Confirm the identity and purity of the material. Attempt to dissolve a small amount in a recommended solvent. If solubility issues persist with a confirmed pure sample, consider alternative solvents.                                                                               |

## Data Presentation

### Physical and Chemical Properties of **4-tert-Butylaniline**

| Property          | Value                                |
|-------------------|--------------------------------------|
| CAS Number        | 769-92-6[5]                          |
| Molecular Formula | C <sub>10</sub> H <sub>15</sub> N[5] |
| Molecular Weight  | 149.23 g/mol [9]                     |
| Appearance        | Colorless to pale yellow liquid[1]   |
| Boiling Point     | 90-93 °C at 3 mmHg                   |
| Melting Point     | 15-16 °C                             |
| Density           | 0.937 g/mL at 25 °C                  |
| Refractive Index  | n <sub>20</sub> /D 1.538             |

## Experimental Protocols

### Protocol: Purity Determination of **4-tert-Butylaniline** by HPLC

This protocol outlines a general method for assessing the purity of **4-tert-Butylaniline** using reverse-phase High-Performance Liquid Chromatography (RP-HPLC).

#### 1. Instrumentation and Conditions:

- HPLC System: A standard HPLC system with a UV detector.
- Column: C18, 4.6 mm x 150 mm, 5 µm particle size.
- Mobile Phase: A mixture of acetonitrile and water (e.g., 50:50, v/v) with 0.1% formic acid or phosphoric acid. The exact ratio may need to be optimized.[5][6]
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.

- Detection Wavelength: 254 nm.

- Injection Volume: 10  $\mu$ L.

## 2. Sample Preparation:

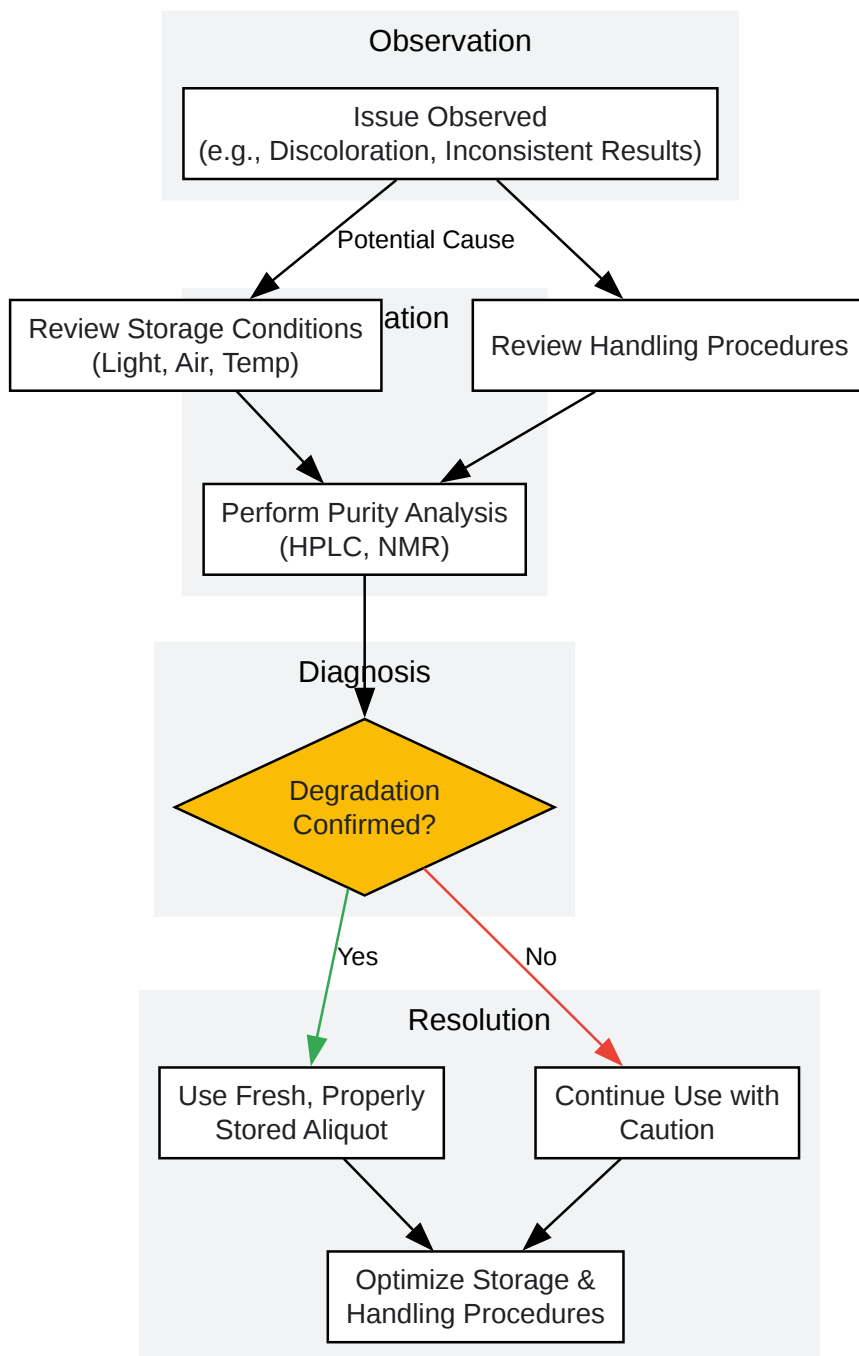
- Accurately weigh approximately 10 mg of the **4-tert-Butylaniline** sample.
- Dissolve the sample in 10 mL of the mobile phase to achieve a concentration of 1 mg/mL.
- Filter the sample solution through a 0.45  $\mu$ m syringe filter before injection to remove any particulate matter.

## 3. Analysis:

- Inject the prepared sample into the HPLC system.
- Record the chromatogram for a sufficient duration to allow for the elution of all components.
- The purity is typically calculated using the area percentage method, where the area of the main peak corresponding to **4-tert-Butylaniline** is divided by the total area of all peaks in the chromatogram.

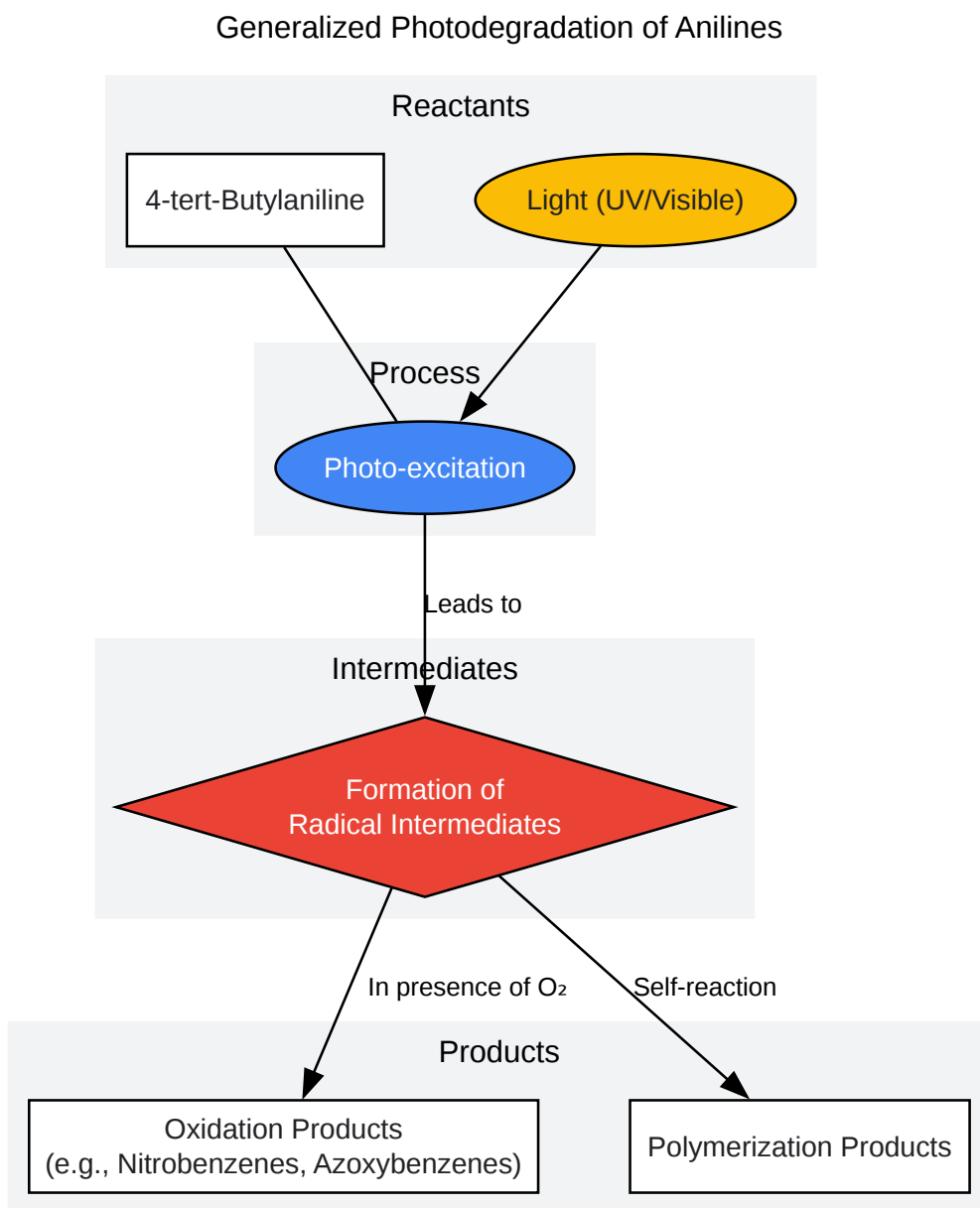
# Visualizations

## Troubleshooting Workflow for 4-tert-Butylaniline Issues



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Caption: Troubleshooting workflow for **4-tert-Butylaniline**.



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Caption: Generalized photodegradation pathway of anilines.

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